

Safe Disposal of *tert*-Butyl (6-iodohexyl)carbamate: A Procedural Guide

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Compound of Interest

Compound Name: *tert*-Butyl (6-iodohexyl)carbamate

Cat. No.: B060727

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of ***tert*-Butyl (6-iodohexyl)carbamate** (CAS No: 172846-36-5), a commonly used linker in various chemical syntheses. Adherence to these procedures is critical to mitigate risks and comply with regulatory standards.

Hazard Profile and Safety Precautions

***tert*-Butyl (6-iodohexyl)carbamate** is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [1]

Before initiating any disposal-related activities, it is mandatory to wear appropriate Personal Protective Equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[1] All handling should be conducted in a well-ventilated area or a chemical fume hood to avoid inhalation of dust or vapors.[1][2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **tert-Butyl (6-iodohexyl)carbamate**:

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₂ INO ₂	[1]
Molecular Weight	327.20 g/mol	[1]
CAS Number	172846-36-5	[1]
Storage Condition	-20°C	[3]

Step-by-Step Disposal Protocol

The disposal of **tert-Butyl (6-iodohexyl)carbamate** and its containers must be carried out in accordance with local, state, and federal regulations. The following protocol provides a general guideline:

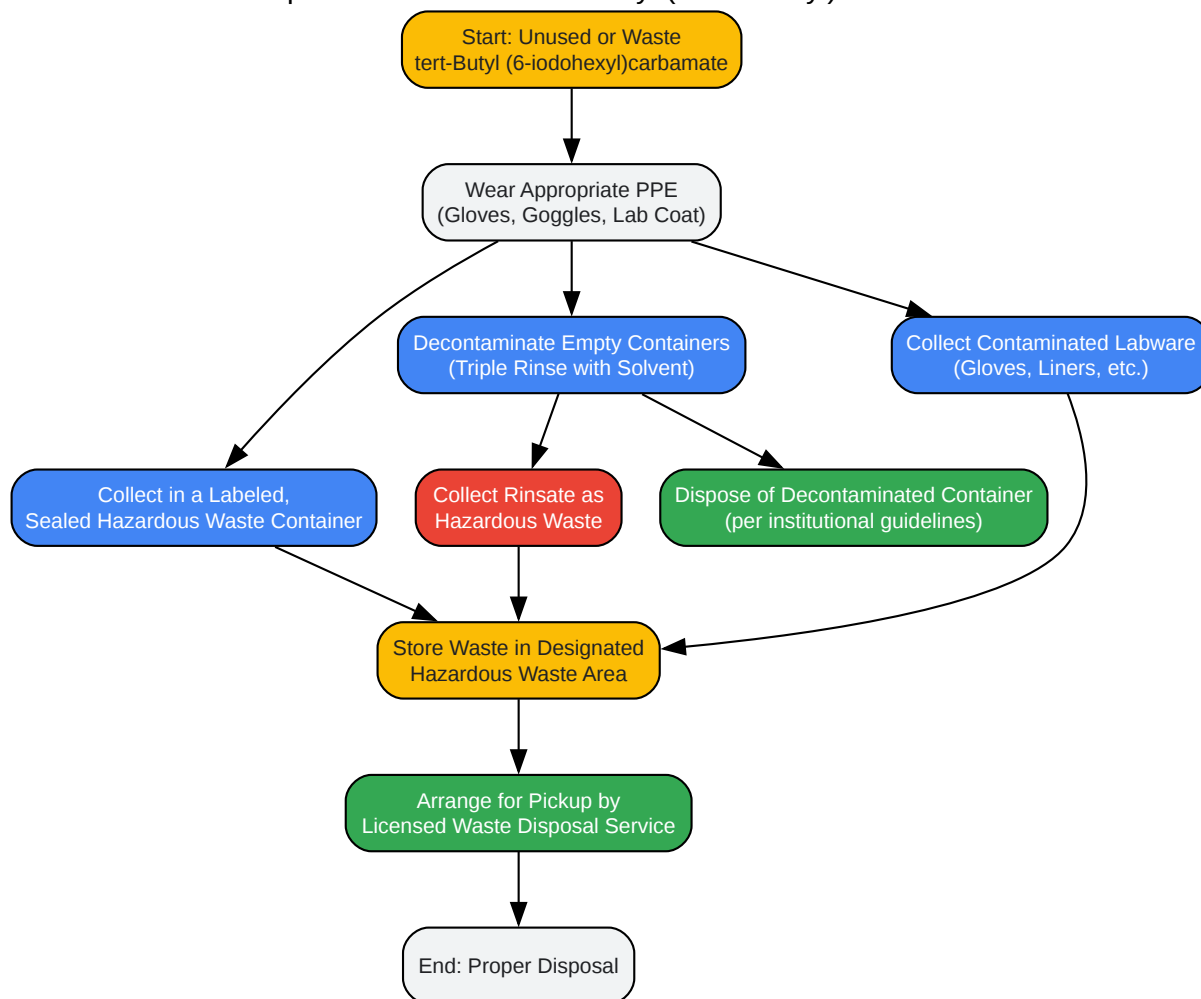
- Waste Collection:
 - Collect waste **tert-Butyl (6-iodohexyl)carbamate** in a designated, properly labeled, and sealed container. The container should be compatible with the chemical and clearly marked as hazardous waste.
 - Do not mix with other incompatible waste streams.
- Container Decontamination:
 - Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone or ethanol).
 - The rinsate should be collected and treated as hazardous waste, to be disposed of along with the chemical waste.
 - After thorough decontamination, the container can be punctured to prevent reuse and disposed of according to institutional guidelines for non-hazardous laboratory plastic or

glassware. Alternatively, it can be offered for recycling or reconditioning if local regulations permit.[4]

- Disposal of Contaminated Materials:
 - Any materials contaminated with **tert-Butyl (6-iodohexyl)carbamate**, such as gloves, absorbent pads, or weighing paper, must be collected in a sealed bag or container and disposed of as hazardous chemical waste.
- Final Disposal:
 - The sealed and labeled waste container should be transferred to the institution's designated hazardous waste storage area.
 - Disposal must be handled by a licensed chemical waste disposal company.[4] Methods may include controlled incineration with flue gas scrubbing.[4]
 - Under no circumstances should this chemical be discharged into sewer systems or the environment.[4]

Experimental Workflow and Logical Relationships

The following diagram illustrates the decision-making process and workflow for the proper disposal of **tert-Butyl (6-iodohexyl)carbamate**.

Disposal Workflow for *tert*-Butyl (6-iodohexyl)carbamate

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Caption: Disposal Workflow for ***tert*-Butyl (6-iodohexyl)carbamate**.

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